

# Historical development and applications of C.I. Direct Blue 80

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## Compound of Interest

Compound Name: C.I. Direct Blue 80

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## C.I. Direct Blue 80: A Comprehensive Technical Guide

An In-depth Technical Guide on the Historical Development and Applications of **C.I. Direct Blue 80** for Researchers, Scientists, and Drug Development Professionals.

### Executive Summary

**C.I. Direct Blue 80**, identified by the Colour Index Number 24315 and CAS number 12222-00-3, is a metal-complex direct dye belonging to the disazo class of colorants. Primarily utilized in the textile, paper, and leather industries, its historical significance lies in its ability to dye cellulosic fibers directly without the need for a mordant. This guide provides a detailed overview of its historical context, chemical synthesis, and established applications. While its utility as an industrial colorant is well-documented, this guide also addresses the notable absence of its application in biomedical research, diagnostics, or drug development, a crucial consideration for the intended audience. All quantitative data is presented in structured tables, and key processes are visualized through diagrams generated using the DOT language.

### Historical Development

The development of **C.I. Direct Blue 80** is situated within the broader history of synthetic dye chemistry, which began with the discovery of Mauveine by William Henry Perkin in 1856. The subsequent discovery of azo dyes, characterized by the presence of a nitrogen-nitrogen double

bond (-N=N-), revolutionized the textile industry by providing a wide array of vibrant and affordable colors. The first azo dyes were synthesized in the 1860s.[1]

A significant advancement in dye application was the invention of direct dyes in the late 19th century. These dyes, unlike their predecessors, could color cellulosic fibers such as cotton and linen directly from an aqueous solution, simplifying the dyeing process.[2]

While the precise date of the first synthesis and commercialization of **C.I. Direct Blue 80** is not readily available in public records, its manufacturing process is based on well-established chemical reactions from the early 20th century. The dye is a derivative of 3,3'-dimethoxybenzidine, a congener of the known carcinogen benzidine, which has led to toxicological scrutiny of this class of dyes.[3]

## Chemical Synthesis and Structure

**C.I. Direct Blue 80** is a complex organometallic compound. Its synthesis is a multi-step process involving diazotization, azo coupling, and metallization.

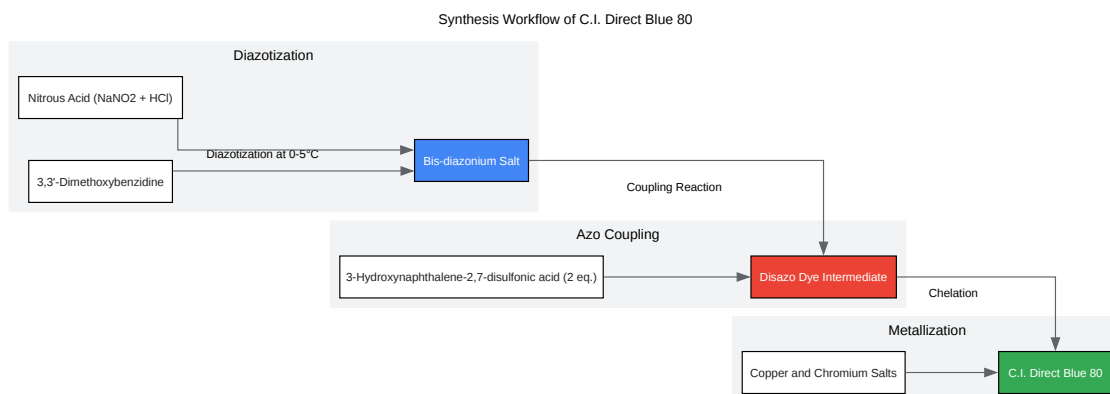
Molecular Structure: Double azo, metal complex.[4] Molecular Formula:  $C_{34}H_{22}N_4Na_4O_{16}S_4$ [4]

Molecular Weight: 962.78 g/mol

The manufacturing process can be summarized as follows:

- **Diazotization:** 3,3'-Dimethoxybenzidine is treated with nitrous acid to form a bis-diazonium salt. This reaction is typically carried out at low temperatures to ensure the stability of the diazonium salt.
- **Azo Coupling:** The bis-diazonium salt is then coupled with two equivalents of a coupling agent, 3-Hydroxynaphthalene-2,7-disulfonic acid. This is an electrophilic aromatic substitution reaction where the diazonium salt acts as the electrophile.
- **Metallization:** The resulting disazo dye is then treated with copper and chromium salts to form a metal complex. This final step enhances the lightfastness and wash-fastness properties of the dye.

Below is a diagram illustrating the synthesis workflow of **C.I. Direct Blue 80**.



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Caption: A diagram of the **C.I. Direct Blue 80** synthesis process.

## Physicochemical and Performance Data

The following tables summarize the key physicochemical and performance properties of **C.I. Direct Blue 80**.

Physicochemical Properties	Value	Reference
C.I. Number	24315	
CAS Number	12222-00-3	
Molecular Formula	C <sub>34</sub> H <sub>22</sub> N <sub>4</sub> Na <sub>4</sub> O <sub>16</sub> S <sub>4</sub>	
Molecular Weight	962.78 g/mol	
Appearance	Deep purple powder	
Solubility in Water	Soluble	

Fastness Properties on Cotton	Rating (1-8 scale, where 8 is best)	Reference
Light Fastness	6	
Washing Fastness (Staining)	2	
Water Fastness (Staining)	2	
Acid Resistance	1	
Alkali Resistance	4	

## Applications

The primary and well-established application of **C.I. Direct Blue 80** is as a colorant for various substrates.

### Textile Dyeing

**C.I. Direct Blue 80** is extensively used for dyeing cellulosic fibers such as cotton, viscose, and their blends. Its direct affinity for these materials allows for a relatively simple dyeing process. A quick test for determining the degree of mercerization in cotton fabrics involves dyeing samples with **C.I. Direct Blue 80** and observing any differences in color depth.

### Paper and Leather Coloring

This dye is also employed in the coloring of paper and leather products.

## Research and Development Applications

Despite a comprehensive search of scientific literature and patent databases, there is a notable lack of evidence for the application of **C.I. Direct Blue 80** in biomedical research, diagnostics, or drug development. While some direct dyes have found use as biological stains, this does not appear to be the case for **C.I. Direct Blue 80**. Its toxicological profile, stemming from its 3,3'-dimethoxybenzidine base, may be a contributing factor to its limited use in these fields.

## Experimental Protocols

### Representative Protocol for Dyeing Cotton Fabric with C.I. Direct Blue 80

This protocol is a representative example based on general procedures for direct dyeing of cotton.

Materials:

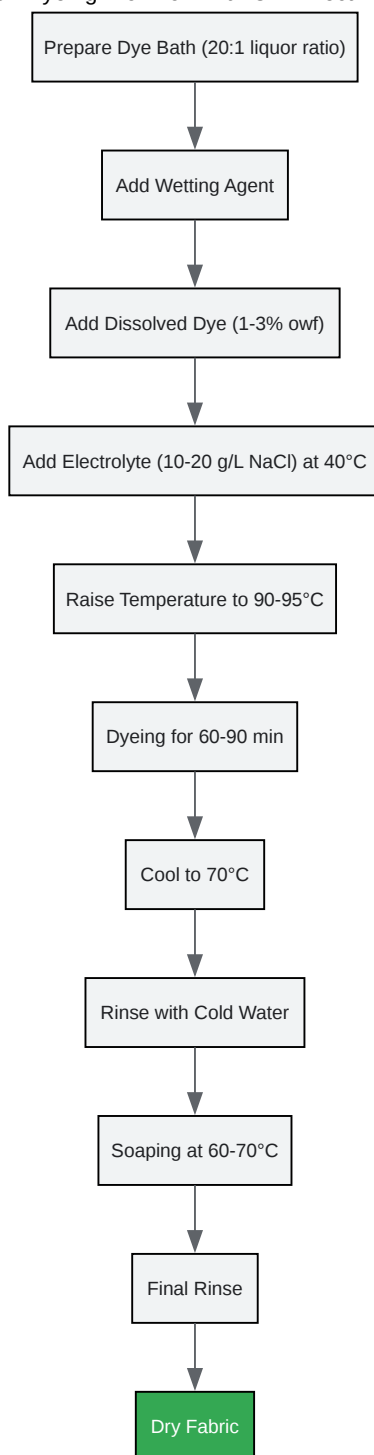
- **C.I. Direct Blue 80**
- Scoured and bleached cotton fabric
- Sodium chloride (NaCl) or Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Distilled water

Procedure:

- Prepare a dye bath with a liquor ratio of 20:1 (20 parts water to 1 part fabric by weight).
- Add a wetting agent to the dye bath and circulate for 5 minutes at room temperature.
- Add the pre-dissolved **C.I. Direct Blue 80** dye solution to the bath. The amount of dye is typically 1-3% on the weight of the fabric (owf) for a medium shade.

- Raise the temperature of the dye bath to 40°C and add the required amount of electrolyte (e.g., 10-20 g/L NaCl).
- Gradually increase the temperature to 90-95°C over 30-45 minutes.
- Maintain this temperature for 60-90 minutes, ensuring continuous agitation of the fabric.
- Allow the dye bath to cool to 70°C.
- Rinse the fabric thoroughly with cold water until the water runs clear.
- Perform a soaping treatment at 60-70°C for 15 minutes with a mild detergent to remove any unfixed dye.
- Rinse again with warm and then cold water.
- Dry the dyed fabric.

## Cotton Dyeing Workflow with C.I. Direct Blue 80

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